

4-Aminophenol: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Aminophenol

Cat. No.: B1666318

[Get Quote](#)

CAS Number: 123-30-8

This technical guide provides an in-depth overview of **4-Aminophenol** (p-Aminophenol), a versatile organic compound with significant applications in the pharmaceutical and chemical industries. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, safety data, experimental protocols, and biological significance.

Chemical and Physical Properties

4-Aminophenol, with the chemical formula C_6H_7NO , is a white or light brown crystalline solid. It is characterized by the presence of both an amino group and a hydroxyl group attached to a benzene ring in the para position. This dual functionality makes it a valuable intermediate in various chemical syntheses. The compound is moderately soluble in alcohol and hot water and can be recrystallized from hot water.^[1] It is, however, insoluble in non-polar solvents such as benzene and chloroform.^{[2][3]} **4-Aminophenol** is sensitive to air and light, and its color may darken upon exposure.^[4]

Table 1: Physical and Chemical Properties of **4-Aminophenol**

Property	Value	References
CAS Number	123-30-8	[5] [6] [7] [8] [9] [10] [11]
Molecular Formula	C ₆ H ₇ NO	[6] [7] [12]
Molecular Weight	109.13 g/mol	[6] [9]
Appearance	White to light brown crystalline solid	[2]
Melting Point	185 - 189 °C (365 - 372 °F)	[5] [9]
Boiling Point	284 °C (decomposes)	
Solubility	Moderately soluble in alcohols and hot water; insoluble in benzene and chloroform.	[1] [2] [3]
pKa (amino group)	5.48	[1]
pKa (phenol group)	10.30	[1]

Safety Data Sheet Summary

4-Aminophenol is a hazardous substance and requires careful handling. It is harmful if swallowed or inhaled and is suspected of causing genetic defects.[\[5\]](#)[\[13\]](#)[\[14\]](#) It is also very toxic to aquatic life with long-lasting effects.[\[5\]](#)[\[13\]](#)

Table 2: GHS Hazard Information

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects

Table 3: Toxicity Data

Test	Species	Route	Value	References
LD50	Rat	Oral	375 mg/kg	[5][7]
LD50	Mouse	Oral	401 mg/kg	[7]
LD50	Rabbit	Dermal	> 10,000 mg/kg	[5]
LC50	Rat	Inhalation	> 5.91 mg/m ³ (1 h)	[15]

Handling and Storage

When handling **4-Aminophenol**, personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn.[6][16] Work should be conducted in a well-ventilated area or under a chemical fume hood.[16][17] Avoid breathing dust and contact with skin and eyes.[5][14] Store in a tightly closed container in a cool, dry, and well-ventilated place, away from direct sunlight and incompatible materials such as strong oxidizing agents and acids.[7][16]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[5\]](#)
- Skin Contact: Immediately wash the skin with plenty of soap and water. Remove contaminated clothing. Get medical attention if irritation persists.[\[5\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[5\]](#)

Fire-Fighting Measures

Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish fires.[\[5\]](#) A heavy water stream should not be used. Firefighters should wear self-contained breathing apparatus and full protective gear.[\[5\]](#)

Experimental Protocols

Synthesis of Paracetamol (Acetaminophen) from 4-Aminophenol

A common application of **4-aminophenol** in a laboratory setting is the synthesis of paracetamol. The following protocol is a representative example.

Objective: To synthesize paracetamol by acetylating the amine group of **4-aminophenol** using acetic anhydride.

Materials:

- **4-Aminophenol**
- Acetic anhydride
- Ethyl acetate
- Pyridine (catalyst)

- Deionized water
- Glass boiling tube or round bottom flask
- Magnetic stirrer and stir bar
- Heating plate
- Separating funnel
- TLC plates (silica gel)
- Developing chamber
- UV lamp

Procedure:

- In a glass boiling tube, dissolve 200 mg (1.8 mmol) of **4-aminophenol** in 2.0 mL of ethyl acetate. Add a magnetic stirrer bar.[\[5\]](#)
- Place the tube on a stirrer plate and begin slow stirring.
- Add 4 drops of pyridine to the mixture using a Pasteur pipette.[\[5\]](#)
- Add 1.0 mL of acetic anhydride using a graduated pipette.[\[5\]](#)
- Allow the reaction to stir for 30 minutes at room temperature.[\[5\]](#)
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
 - Prepare a mobile phase of ethyl acetate and petroleum ether (2:1 v/v).
 - Spot the starting material (**4-aminophenol**), the reaction mixture, and a co-spot on a silica TLC plate.
 - Develop the plate in a chamber saturated with the mobile phase.

- Visualize the spots under a UV lamp. The reaction is complete when the spot corresponding to **4-aminophenol** has disappeared.[5]
- Upon completion, add 30 mL of saturated brine to the reaction mixture in a separating funnel and shake vigorously.
- Separate the organic layer, dry it over anhydrous sodium sulfate, and evaporate the solvent to obtain the crude product (4-acetamidophenyl acetate).
- For the synthesis of paracetamol, the intermediate ester is then hydrolyzed.

Assay of 4-Aminophenol in Paracetamol Formulations

This protocol outlines a method for the quantitative analysis of **4-aminophenol**, a primary degradation product of paracetamol.

Objective: To determine the concentration of **4-aminophenol** in a paracetamol sample using spectrophotometry.

Principle: **4-Aminophenol** reacts with alkaline sodium nitroprusside to form a colored derivative that can be measured spectrophotometrically.[18]

Materials and Reagents:

- Paracetamol sample
- **4-Aminophenol** standard
- Sodium nitroprusside solution
- Alkaline solution (e.g., sodium hydroxide)
- Spectrophotometer
- Volumetric flasks and pipettes

Procedure:

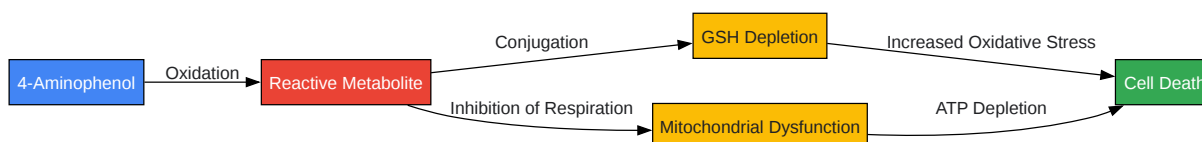
- **Standard Solution Preparation:** Prepare a stock solution of **4-aminophenol** of a known concentration. From this, prepare a series of standard solutions of decreasing concentrations by serial dilution.
- **Sample Preparation:** Accurately weigh a portion of the paracetamol sample and dissolve it in a suitable solvent.
- **Reaction:** To a set volume of each standard solution and the sample solution, add the alkaline sodium nitroprusside reagent.
- **Measurement:** After a specified time for color development, measure the absorbance of each solution at the wavelength of maximum absorption (around 710 nm).^[18]
- **Calibration Curve:** Plot a graph of absorbance versus the concentration of the standard solutions to create a calibration curve.
- **Quantification:** Determine the concentration of **4-aminophenol** in the sample solution by interpolating its absorbance on the calibration curve.

Signaling and Metabolic Pathways

While **4-aminophenol** itself is not a signaling molecule in the classical sense, its metabolism and toxicological effects involve key cellular pathways. Furthermore, its metabolite, AM404, formed in the brain, has been shown to interact with important signaling systems.

Toxicological Pathway

The nephrotoxicity of **4-aminophenol** is a significant concern. The mechanism involves its metabolic activation to reactive intermediates that disrupt cellular function.



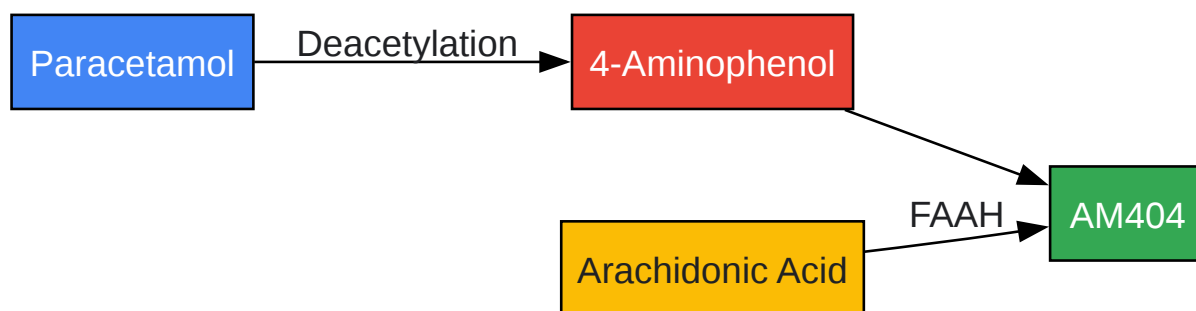
[Click to download full resolution via product page](#)

Caption: Toxicological pathway of **4-aminophenol** leading to cell death.

Studies have shown that **4-aminophenol** can lead to a rapid depletion of cellular glutathione (GSH), a key antioxidant.[13] This is followed by the inhibition of mitochondrial respiration and a decrease in cellular ATP levels, ultimately leading to cell death.[13]

Metabolic Pathway and Formation of AM404

In the context of paracetamol (acetaminophen) metabolism, a small fraction is deacetylated to form **4-aminophenol**. [19] In the brain, this **4-aminophenol** can be conjugated with arachidonic acid by fatty acid amide hydrolase (FAAH) to form N-arachidonoylphenolamine (AM404). [19]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ptfarm.pl [ptfarm.pl]
- 2. uwaterloo.ca [uwaterloo.ca]
- 3. Synthesis, Characterization, Biological Evaluation and DNA Interaction Studies of 4-Aminophenol Derivatives: Theoretical and Experimental Approach - PMC [pmc.ncbi.nlm.nih.gov]

- 4. HPLC Method for Analysis of 4-Aminophenol on Primesep 100 Column | SIELC Technologies [sielc.com]
- 5. pure.aber.ac.uk [pure.aber.ac.uk]
- 6. Gluon's lab: 4-Aminophenol via hydrolysis of paracetamol [agedspoonchemistry.blogspot.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. researchgate.net [researchgate.net]
- 9. Page loading... [guidechem.com]
- 10. scholarscompass.vcu.edu [scholarscompass.vcu.edu]
- 11. researchgate.net [researchgate.net]
- 12. benchchem.com [benchchem.com]
- 13. Studies on the mechanism of 4-aminophenol-induced toxicity to renal proximal tubules - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. 4-Aminophenol: Applications and Toxicology_Chemicalbook [chemicalbook.com]
- 15. The Metabolic Pathway of 4-Aminophenol in Burkholderia sp. Strain AK-5 Differs from That of Aniline and Aniline with C-4 Substituents - PMC [pmc.ncbi.nlm.nih.gov]
- 16. 4-Aminophenol | C₆H₇NO | CID 403 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 17. scribd.com [scribd.com]
- 18. A sensitive and rapid assay for 4-aminophenol in paracetamol drug and tablet formulation, by flow injection analysis with spectrophotometric detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Paracetamol - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [4-Aminophenol: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666318#4-aminophenol-cas-number-and-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com